

# Chemical and physical properties of Trovafloxacin mesylate

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## Compound of Interest

Compound Name: Trovafloxacin mesylate

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## Trovafloxacin Mesylate: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **Trovafloxacin mesylate**. It includes detailed experimental protocols for key analytical methods, a summary of quantitative data in a structured tabular format, and visualizations of its mechanism of action and analytical workflow to facilitate understanding and application in a research and development setting.

## Chemical and Physical Properties

**Trovafloxacin mesylate** is the methanesulfonate salt of trovafloxacin, a synthetic broad-spectrum fluoroquinolone antibiotic. Its chemical and physical characteristics are fundamental to its formulation, stability, and pharmacokinetic behavior.

## General Information

- Chemical Name: 7-[(1S,5R)-6-amino-3-azabicyclo[3.1.0]hexan-3-yl]-1-(2,4-difluorophenyl)-6-fluoro-4-oxo-1,8-naphthyridine-3-carboxylic acid;methanesulfonic acid[1][2]
- CAS Number: 147059-75-4[1][2][3][4][5]

- Molecular Formula:  $C_{20}H_{15}F_3N_4O_3 \cdot CH_4O_3S$
- Appearance: White to off-white powder[4]

## Quantitative Data Summary

The key physicochemical properties of **Trovafloxacin mesylate** are summarized in the table below.

Property	Value	Experimental Method
Molecular Weight	512.46 g/mol	Mass Spectrometry[5]
Melting Point	>250 °C (with decomposition)	Differential Scanning Calorimetry (DSC)[4]
pKa (at 25°C)	pKa <sub>1</sub> : 5.87 (carboxylic acid) pKa <sub>2</sub> : 8.09 (amino group)	Potentiometric Titration[6]
Solubility	Water: Soluble (to 50 mM) DMSO: Soluble (to 100 mM)	Equilibrium Solubility Method[2]
UV Absorption (λ <sub>max</sub> )	275 nm	UV-Visible Spectrophotometry[7]

## Experimental Protocols

Detailed methodologies for the characterization of **Trovafloxacin mesylate** are crucial for obtaining reliable and reproducible data.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol describes a reverse-phase HPLC method for the determination of the purity of **Trovafloxacin mesylate**.

- Instrumentation: A standard HPLC system equipped with a UV detector.

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase: A filtered and degassed mixture of a phosphate buffer and acetonitrile. A typical mobile phase consists of 0.04 M phosphoric acid, acetonitrile, tetrabutylammonium hydroxide, and 0.005 M dibutyl amine phosphate (83:16.85:0.05:0.1, v/v), with the pH adjusted to 3.<sup>[7]</sup>
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at 275 nm.<sup>[7]</sup>
- Injection Volume: 10-20  $\mu$ L.
- Procedure:
  - Prepare a standard solution of **Trovafloxacin mesylate** of known concentration in the mobile phase.
  - Prepare the sample solution by accurately weighing and dissolving the **Trovafloxacin mesylate** in the mobile phase to a similar concentration as the standard.
  - Filter both solutions through a 0.45  $\mu$ m syringe filter.
  - Inject the standard and sample solutions into the chromatograph.
  - The purity of the sample is calculated by comparing the peak area of the analyte in the sample chromatogram to that of the standard.

## pKa Determination by Potentiometric Titration

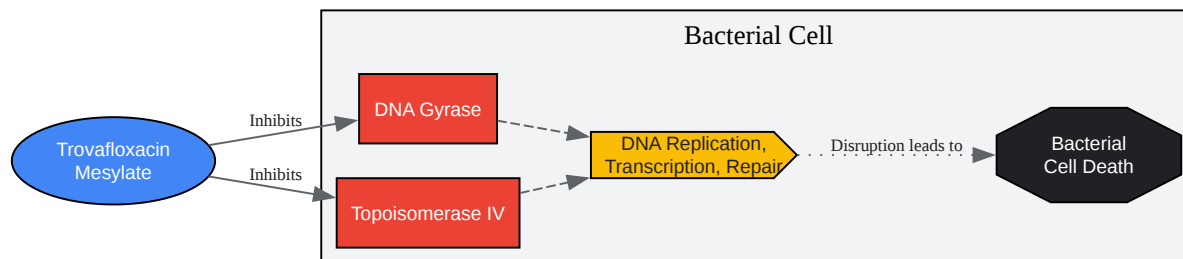
This method outlines the determination of the acid dissociation constants (pKa) of **Trovafloxacin mesylate**.

- Instrumentation: A calibrated potentiometer with a pH electrode.

- Titrants: Standardized 0.1 M hydrochloric acid (HCl) and 0.1 M sodium hydroxide (NaOH) solutions.
- Sample Preparation:
  - Accurately weigh and dissolve **Trovafloxacin mesylate** in a suitable solvent, such as a methanol-water or acetonitrile-water binary mixture, to a concentration of approximately 1 mM.[\[8\]](#)[\[9\]](#)
  - Maintain a constant ionic strength using a background electrolyte like 0.15 M potassium chloride (KCl).[\[8\]](#)
- Procedure:
  - Calibrate the pH meter using standard buffers.
  - Place the sample solution in a thermostated vessel and immerse the pH electrode.
  - Titrate the solution with the standardized acid or base, adding small increments of the titrant.[\[9\]](#)
  - Record the pH value after each addition, allowing the reading to stabilize.
  - Continue the titration past the equivalence points.
  - The pKa values are determined from the titration curve, typically by identifying the pH at the half-equivalence points or by analyzing the first and second derivatives of the curve.[\[10\]](#)

## Mechanism of Action

**Trovafloxacin mesylate** exerts its bactericidal effects by targeting and inhibiting two essential bacterial enzymes: DNA gyrase and topoisomerase IV. This dual-targeting mechanism is crucial for its broad-spectrum activity. The inhibition of these enzymes leads to the disruption of DNA replication, transcription, and repair, ultimately resulting in bacterial cell death.[\[11\]](#)[\[12\]](#)

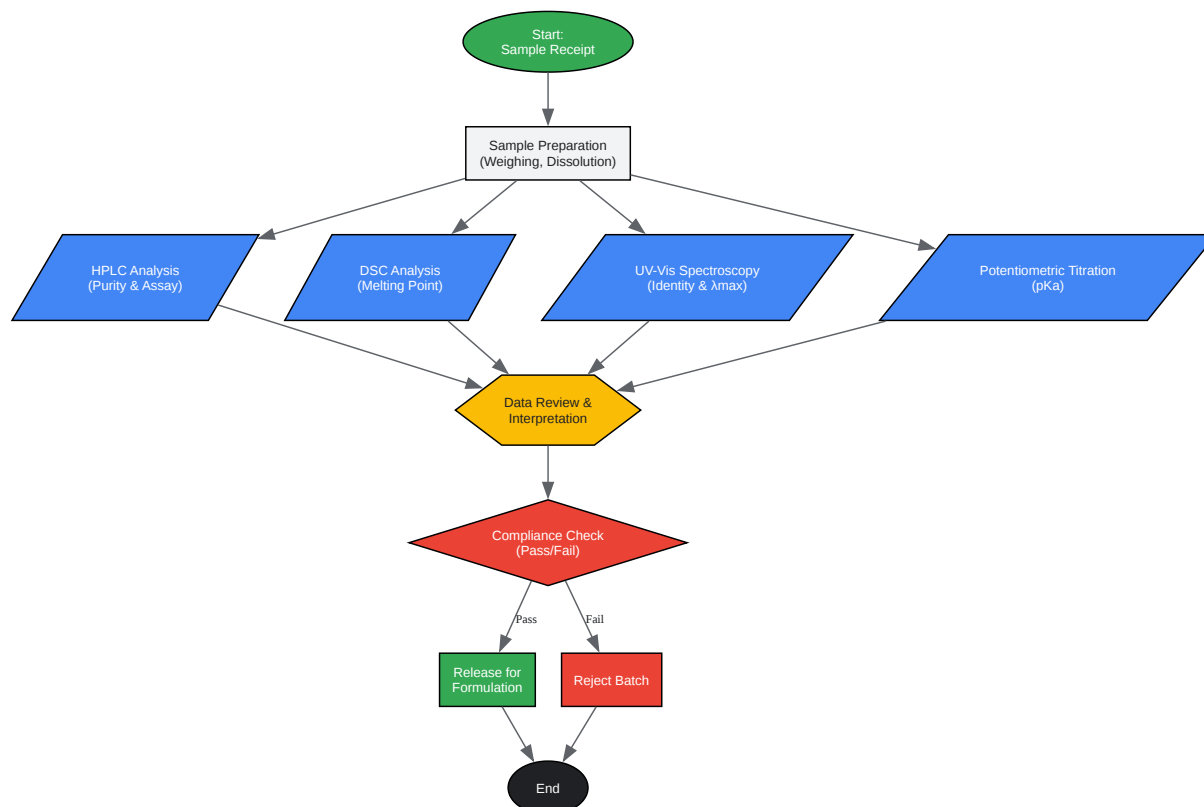


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Caption: **Trovafloxacin mesylate**'s mechanism of action.

## Analytical Workflow

A typical analytical workflow for the quality control of **Trovafloxacin mesylate** involves a series of tests to confirm its identity, purity, and other critical quality attributes.



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Caption: Quality control workflow for **Trovafloxacin mesylate**.

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## References

- 1. Trovafloxacin mesylate | 147059-75-4 | FT28618 | Biosynth [biosynth.com]
- 2. Trovafloxacin mesylate | CAS:147059-75-4 | Fluoroquinolone antibiotic | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Trovafloxacin Mesylate - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Trovafloxacin Mesylate | 147059-75-4 [chemicalbook.com]
- 5. Trovafloxacin mesylate | C<sub>21</sub>H<sub>19</sub>F<sub>3</sub>N<sub>4</sub>O<sub>6</sub>S | CID 62960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. Determination of trovafloxacin, a new quinolone antibiotic, in biological samples by reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 9. dergipark.org.tr [dergipark.org.tr]
- 10. Potentiometric determination of acid dissociation constants (pKa) for human and veterinary antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. medchemexpress.com [medchemexpress.com]
- 12. go.drugbank.com [go.drugbank.com]
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